

# Technical Support Center: Diethyl Chlorothiophosphate Waste Management

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## Compound of Interest

Compound Name: *Diethyl chlorothiophosphate*

Cat. No.: *B041372*

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This guide provides essential information for the safe handling and disposal of **Diethyl chlorothiophosphate** (DECTP) waste. It is intended for researchers, scientists, and drug development professionals. Please consult your institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory compliance.

## Frequently Asked Questions (FAQs)

**Q1:** What is **Diethyl chlorothiophosphate** and what are its primary hazards?

**A1:** **Diethyl chlorothiophosphate** (CAS No. 2524-04-1) is a colorless to light yellow liquid with a strong, disagreeable odor.[\[1\]](#)[\[2\]](#) It is primarily used as an intermediate in the manufacturing of pesticides, such as chlorpyrifos, and as an additive for oil and gasoline.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is a highly toxic and corrosive substance.[\[1\]](#)[\[4\]](#) Key hazards include:

- **Toxicity:** It is toxic if swallowed, inhaled, or in contact with skin.[\[4\]](#)[\[5\]](#) Inhalation may cause lung edema, with effects that can be delayed.[\[4\]](#)
- **Corrosivity:** It causes severe skin burns and eye damage.[\[4\]](#)[\[5\]](#)
- **Reactivity:** It reacts with water, moisture in the air, and other substances.[\[1\]](#)[\[2\]](#)[\[6\]](#) This decomposition can produce toxic and corrosive gases like hydrogen chloride.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Flammability:** It is a combustible liquid.[\[4\]](#)[\[5\]](#) Vapors can form explosive mixtures with air.[\[1\]](#)[\[2\]](#)

Q2: How should I classify waste containing **Diethyl chlorothiophosphate**?

A2: Waste containing **Diethyl chlorothiophosphate** must be classified as hazardous waste. In the United States, this falls under the regulations of the Environmental Protection Agency (EPA), specifically the Resource Conservation and Recovery Act (RCRA).[\[7\]](#)[\[8\]](#) Generators are responsible for determining if their waste is hazardous.[\[7\]](#)[\[8\]](#)[\[9\]](#) Given its properties, DECTP waste would be classified based on its characteristics of toxicity and corrosivity. Consult 40 CFR Part 261 and your state-level environmental agency for precise classification codes.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Q3: What materials are incompatible with **Diethyl chlorothiophosphate** waste?

A3: To prevent dangerous reactions, **Diethyl chlorothiophosphate** waste must be stored separately from incompatible materials.[\[1\]](#) Segregation is critical. See the table below for a summary of incompatible substances.

Q4: What are the general principles for storing this waste before disposal?

A4: Proper storage is crucial to ensure safety. Key principles include:

- Container: Use a designated, properly labeled, and corrosion-resistant container.[\[5\]](#)
- Segregation: Store waste away from the incompatible materials listed in Table 3.[\[1\]](#)[\[11\]](#)
- Location: Keep containers in a cool, dry, well-ventilated area designated for hazardous waste, away from heat, sparks, or open flames.[\[5\]](#)[\[11\]](#) The storage area should be secured.[\[5\]](#)
- Closure: Keep the waste container tightly closed to prevent the release of vapors and reaction with atmospheric moisture.[\[5\]](#)[\[11\]](#)

Q5: Can I neutralize or treat **Diethyl chlorothiophosphate** waste in my lab?

A5: No. Due to its high reactivity and the toxic byproducts generated, you should not attempt to neutralize or treat **Diethyl chlorothiophosphate** waste in a standard laboratory setting.[\[4\]](#)[\[12\]](#) Such procedures can be extremely dangerous, producing toxic gases and heat.[\[1\]](#)[\[12\]](#) Treatment and disposal must be handled by a licensed hazardous waste disposal company.[\[5\]](#)

## Data Presentation

Table 1: Physical and Chemical Properties of **Diethyl chlorothiophosphate**

Property	Value
CAS Number	2524-04-1[1]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClO <sub>2</sub> PS[1][3]
Molecular Weight	188.61 g/mol [1][5]
Appearance	Colorless to light yellow/amber liquid[1][2]
Odor	Disagreeable, garlic-like odor[1][3]
Boiling Point	96 °C[1]
Melting Point	-75 °C[1]
Flash Point	92 °C (197.6 °F) - closed cup[4]
Density	1.2 g/mL at 25 °C[1][13]
Vapor Pressure	1.4 mmHg at 50 °C[1]
Water Solubility	Insoluble; decomposes and hydrolyzes in water[1][2][4]

Table 2: Hazard Identification

Identifier	Classification
Signal Word	Danger
Hazard Class	8 (Corrosive), 6.1 (Toxic)[ <a href="#">1</a> ]
Packing Group	II[ <a href="#">1</a> ]
GHS Hazard Statements	H302 (Harmful if swallowed), H311 + H331 (Toxic in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage), H411 (Toxic to aquatic life with long-lasting effects)

Table 3: Incompatible Materials

Material Class	Examples	Potential Hazard
Water / Moisture	Humid air, aqueous solutions	Decomposes to produce toxic and corrosive hydrogen chloride gas.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">4</a> ]
Bases	Sodium hydroxide, amines	Incompatible, can cause a reaction.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">6</a> ]
Strong Oxidizing Agents	Peroxides, nitrates	Incompatible, can cause a vigorous reaction.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">6</a> ]
Alcohols	Methanol, ethanol	Incompatible.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">6</a> ]
Metals	(in presence of moisture)	Can evolve flammable hydrogen gas.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">12</a> ]

## Troubleshooting Guide

Problem: I have a small spill of **Diethyl chlorothiophosphate**.

Solution: For a very small spill, follow your institution's EHS-approved protocol. A general procedure is:

- Alert Personnel: Inform others in the immediate area.
- Evacuate: If the spill is significant or you feel unsafe, evacuate the area and contact EHS.
- Ventilate: Ensure the area is well-ventilated.[4]
- Wear PPE: At a minimum, wear a lab coat, chemical splash goggles, and appropriate chemical-resistant gloves.[9] For larger spills, a respirator may be necessary.[9]
- Containment: Do NOT use water.[6][12] Cover the spill with a dry, inert absorbent material like sand, dry earth, or vermiculite.[4][6]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.[4][11]
- Decontamination: Clean the spill area as per your lab's specific procedures for this chemical.
- Disposal: Dispose of the cleanup materials as hazardous waste.

Problem: The waste container is bulging or showing signs of pressure buildup.

Solution:

- DO NOT OPEN THE CONTAINER. A bulging container indicates a chemical reaction is occurring inside, likely due to contamination (e.g., with water), which is generating gas.[1][2]
- Isolate the Area: Cordon off the area around the container and inform all personnel to stay away.
- Contact EHS Immediately: Report the situation to your institution's EHS or hazardous materials team. They are trained to handle such situations. Containers may explode if heated or contaminated.[1][2]

Problem: I accidentally mixed **Diethyl chlorothiophosphate** waste with an aqueous waste stream.

Solution:

- Alert Others & Isolate: Immediately inform personnel in the area. Do not handle the container. Be aware that toxic and corrosive gases (hydrogen chloride) are likely being generated.[1][2]
- Ventilate: If it is safe to do so, ensure maximum ventilation by opening a chemical fume hood sash. Do not remain in the area.
- Evacuate & Report: Evacuate the immediate laboratory area and contact your EHS department or emergency response team at once. Inform them of the specific chemicals that were mixed.

## Protocols

### Protocol 1: Waste Handling and Segregation for Disposal

This protocol outlines the steps for accumulating DECTP waste prior to its removal by a licensed disposal company.

- Waste Identification: Clearly identify all waste streams containing **Diethyl chlorothiophosphate**.
- Container Selection: Use a designated, clean, and dry container made of compatible material with a tightly sealing lid. The container must be in good condition.
- Labeling: Label the container with "Hazardous Waste" and the full chemical name: "**Diethyl chlorothiophosphate**". Include the specific hazards (e.g., Toxic, Corrosive, Water-Reactive).
- Accumulation: Keep the container closed at all times except when adding waste. Place the container in a designated satellite accumulation area that is under the control of the laboratory personnel.
- Segregation: Ensure the container is stored in secondary containment and segregated from the incompatible materials listed in Table 3.
- Disposal Request: Once the container is full or waste is no longer being generated, contact your institution's EHS department to arrange for pickup and disposal by a certified hazardous

waste contractor.[\[5\]](#)

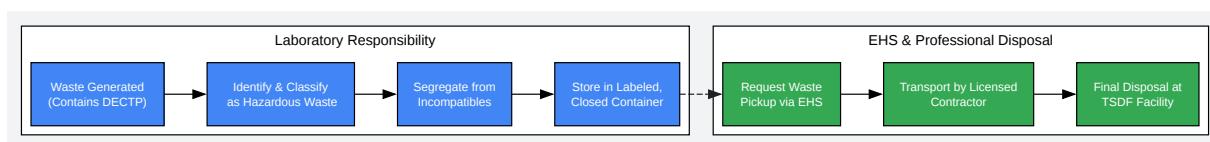
## Protocol 2: Small Spill Cleanup

This protocol is for incidental spills that can be safely managed by trained laboratory personnel.

- **Assess the Situation:** Evaluate the size of the spill and the immediate risks. If the spill is large, there is a risk of fire, or you are unsure, evacuate and call for emergency assistance.
- **Assemble Materials:** Gather the spill kit, which must contain:
  - Personal Protective Equipment (PPE): Chemical splash goggles, face shield, chemical-resistant gloves (e.g., butyl rubber), and a lab coat or apron.
  - Absorbent Material: Dry sand, vermiculite, or other non-combustible absorbent material.
  - Tools: Plastic scoop or dustpan.
  - Waste Container: A sealable, labeled container for hazardous waste.
- **Control the Spill:**
  - Stop the source of the spill if it can be done without risk.
  - Cover the liquid with the inert absorbent material, starting from the outside and working inwards.[\[4\]](#) Do not use combustible materials like paper towels.
- **Collect Waste:**
  - Once the liquid is fully absorbed, carefully scoop the material into the designated hazardous waste container.
  - Seal the container tightly.
- **Decontaminate:**
  - Wipe down the spill area with a suitable solvent (as recommended by your EHS department) and cleaning cloths.

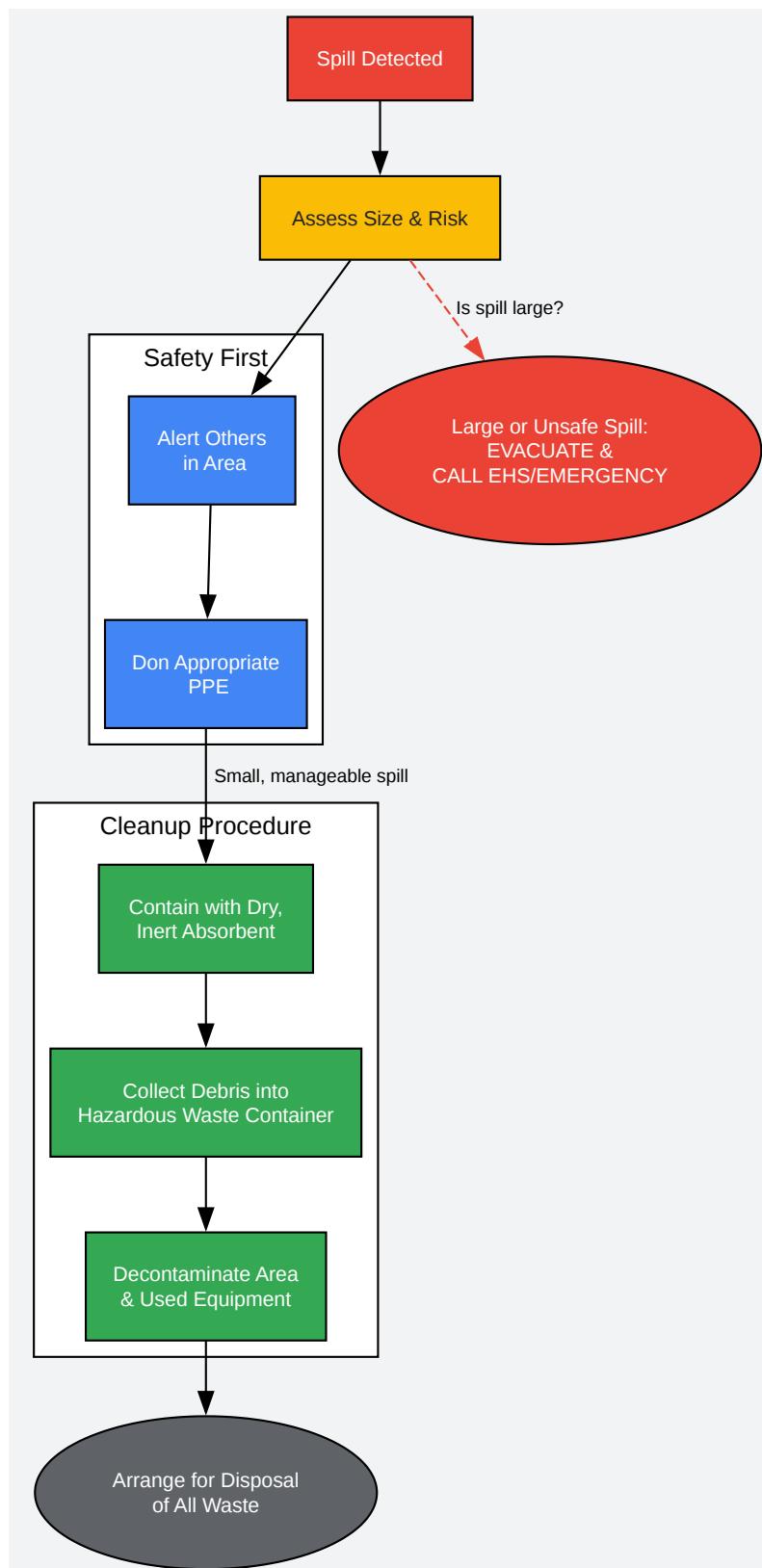
- Place all contaminated cleaning materials, including used PPE, into the hazardous waste container.
- Final Steps:
  - Label the waste container with a description of its contents (e.g., "**Diethyl chlorothiophosphate** spill debris").
  - Arrange for disposal through your EHS department.
  - Wash hands thoroughly.

## Visualizations



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Caption: Workflow for safe management of **Diethyl chlorothiophosphate** waste.

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Caption: Decision logic for responding to a **Diethyl chlorothiophosphate** spill.

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